

Solvaperm Green G: A Technical Overview of its Spectroscopic Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvaperm Green G

Cat. No.: B1615277

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvaperm Green G, also widely known by its Colour Index name Solvent Green 28, is a synthetic, polymer-soluble anthraquinone dye characterized by its vibrant yellowish-green hue. [1] Its robust chemical structure lends it excellent stability against heat and light, making it a subject of interest for various applications where stable fluorescence is paramount. This technical guide provides an in-depth analysis of the available spectroscopic data for **Solvaperm Green G**, outlines experimental protocols for its characterization, and presents logical workflows for its analysis.

Core Properties and Chemical Identity

Solvaperm Green G is chemically identified as 1,4-bis[[4-(1,1-dimethylethyl)phenyl]amino]-5,8-dihydroxyanthraquinone. A summary of its key identifiers and properties is presented in Table 1.

Property	Value	Reference
Synonyms	Solvent Green 28, C.I. 625580	[2]
Chemical Name	1,4-bis[[4-(1,1-dimethylethyl)phenyl]amino]-5,8-dihydroxyanthraquinone	
CAS Number	71839-01-5	[2]
Molecular Formula	C ₃₄ H ₃₄ N ₂ O ₄	[2]
Molecular Weight	534.64 g/mol	[2]
Appearance	Bright green powder	[1][3]
Chemical Class	Anthraquinone	[2]

Spectroscopic Characteristics

Absorption Spectrum

The absorption spectrum of a chromophore is fundamental to understanding its electronic transitions. For **Solvaperm Green G** (Solvent Green 28), the available data indicates a strong absorption in the red region of the visible spectrum when dissolved in ethanol.

Solvent	Absorption Range	Reference
Ethanol	630 nm - 710 nm	[4]

Note: Specific peak maximum (λ_{max}) and molar extinction coefficient (ϵ) values for **Solvaperm Green G** are not readily available in the surveyed literature.

Emission Spectrum

Detailed experimental data on the fluorescence emission spectrum of **Solvaperm Green G** is not publicly available. Generally, anthraquinone derivatives are known to exhibit fluorescence, the characteristics of which are highly dependent on their chemical substitution and the solvent environment.

Note: Quantitative data such as the emission maximum (λ_{em}), quantum yield (Φ), and fluorescence lifetime (τ) for **Solvaperm Green G** are not found in the reviewed literature.

Experimental Protocols

The following section outlines a general methodology for the determination of the absorption and emission spectra of a polymer-soluble dye like **Solvaperm Green G**.

Preparation of Stock and Working Solutions

- **Stock Solution:** Prepare a stock solution of **Solvaperm Green G** at a concentration of 1 mM in a high-purity solvent such as ethanol or DMSO. Due to the dye's hydrophobic nature, ensure complete dissolution, using sonication if necessary.
- **Working Solutions:** Prepare a series of dilutions from the stock solution in the desired solvent to be used for spectroscopic measurements. Concentrations typically range from 1 μ M to 10 μ M for fluorescence spectroscopy to avoid inner filter effects.

Measurement of Absorption Spectrum

- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Procedure:**
 - Record a baseline spectrum of the solvent using a quartz cuvette.
 - Measure the absorbance of each working solution across a wavelength range of at least 400 nm to 800 nm.
 - Identify the wavelength of maximum absorbance (λ_{max}).

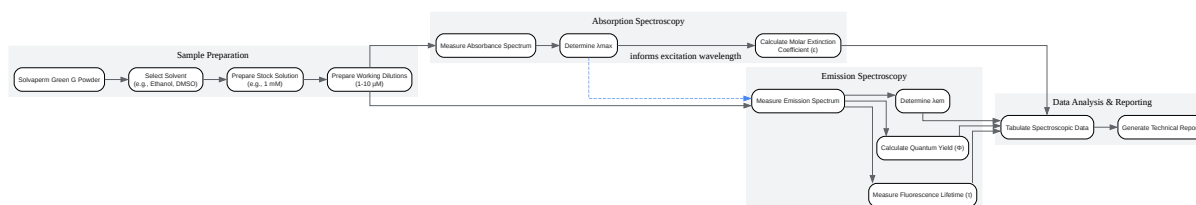
Measurement of Emission Spectrum

- **Instrumentation:** Utilize a calibrated spectrofluorometer.
- **Procedure:**
 - Excite the sample at its absorption maximum (λ_{max}) or at a wavelength within its main absorption band.

- Record the emission spectrum over a wavelength range starting from the excitation wavelength to the near-infrared region (e.g., $\lambda_{\text{ex}} + 20 \text{ nm}$ to 900 nm).
- Measure the emission spectrum of a reference standard with a known quantum yield (e.g., Rhodamine 6G in ethanol) under identical experimental conditions for quantum yield determination.

Logical Workflow for Spectroscopic Characterization

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of a fluorescent dye such as **Solvaperm Green G**.



[Click to download full resolution via product page](#)

A logical workflow for the complete spectroscopic characterization of a fluorescent dye.

Potential Applications and Future Directions

Given its properties as a stable, polymer-soluble dye, **Solvaperm Green G** holds potential for applications in materials science, such as in the formulation of colored polymers and coatings. In the context of life sciences, its fluorescent nature, should it be significant, could be exploited. However, the lack of detailed photophysical data, particularly in aqueous environments, currently limits its direct application in biological imaging or as a molecular probe.

Future research should focus on a comprehensive characterization of the photophysical properties of **Solvaperm Green G** in a variety of solvents, including the determination of its emission spectrum, quantum yield, and fluorescence lifetime. Such data would be invaluable for assessing its suitability for advanced applications in drug development and biomedical research, for instance, as a component of fluorescent nanoparticles for drug delivery or as a label in bioassays.

Conclusion

Solvaperm Green G (Solvent Green 28) is a chemically stable anthraquinone dye with known absorption in the 630-710 nm range in ethanol. While its potential as a fluorescent marker is suggested by its chemical class, a significant gap in the publicly available data exists regarding its emission properties. The experimental protocols and workflows provided herein offer a clear path for researchers to fully characterize this and similar dyes, which is a critical step towards unlocking their potential in various scientific and industrial fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Green 28 – Ranbar Green G Anthraquinone Solvent Dye [ranbarr.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. China Solvent Green 28 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 4. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Solvaperm Green G: A Technical Overview of its Spectroscopic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615277#solvaperm-green-g-absorption-and-emission-spectra]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com